

Application Notes and Protocols for Studying Gastrin-Related Pathways Using PD 140376

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Compound of Interest

Compound Name: PD 140376
CAS No.: 149027-97-4
Cat. No.: B1679104

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Audience: Researchers, scientists, and drug development professionals.

Introduction Gastrin is a crucial peptide hormone responsible for stimulating gastric acid secretion, promoting gastric mucosal growth, and regulating gastric motility.[1] It exerts its effects primarily through the cholecystokinin B receptor (CCKBR), a G-protein coupled receptor (GPCR).[2][3] Dysregulation of gastrin signaling is implicated in various pathologies, including gastrointestinal cancers.[1][4] **PD 140376** is a potent and highly selective non-peptide antagonist for the CCKB/gastrin receptor, making it an invaluable tool for elucidating the physiological and pathological roles of gastrin signaling pathways.[5][6][7] These application notes provide a comprehensive guide to using **PD 140376** as a research tool.

Mechanism of Action **PD 140376** acts as a competitive antagonist at the CCKB receptor. It binds with high affinity to the receptor, thereby preventing the binding of endogenous agonists like gastrin and cholecystokinin (CCK).[3][5] This blockade inhibits the activation of downstream signaling cascades initiated by the receptor. The binding of gastrin to CCKBR typically activates Gq-alpha, which in turn stimulates phospholipase C (PLC).[8] This leads to the hydrolysis of PIP2 into inositol triphosphate (IP3) and diacylglycerol (DAG), ultimately resulting in increased intracellular calcium and activation of protein kinase C.[8] Furthermore, gastrin signaling can

activate other major pathways, including the PI3K/AKT and MAPK/ERK cascades, which are involved in cell proliferation, survival, and inflammation.[3][8][9] **PD 140376** effectively blocks these downstream events by preventing the initial receptor activation.

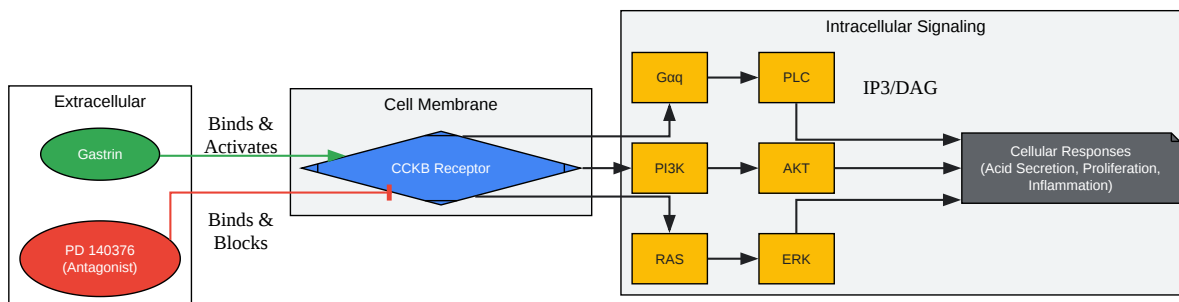
Quantitative Data: Binding Affinity of PD 140376

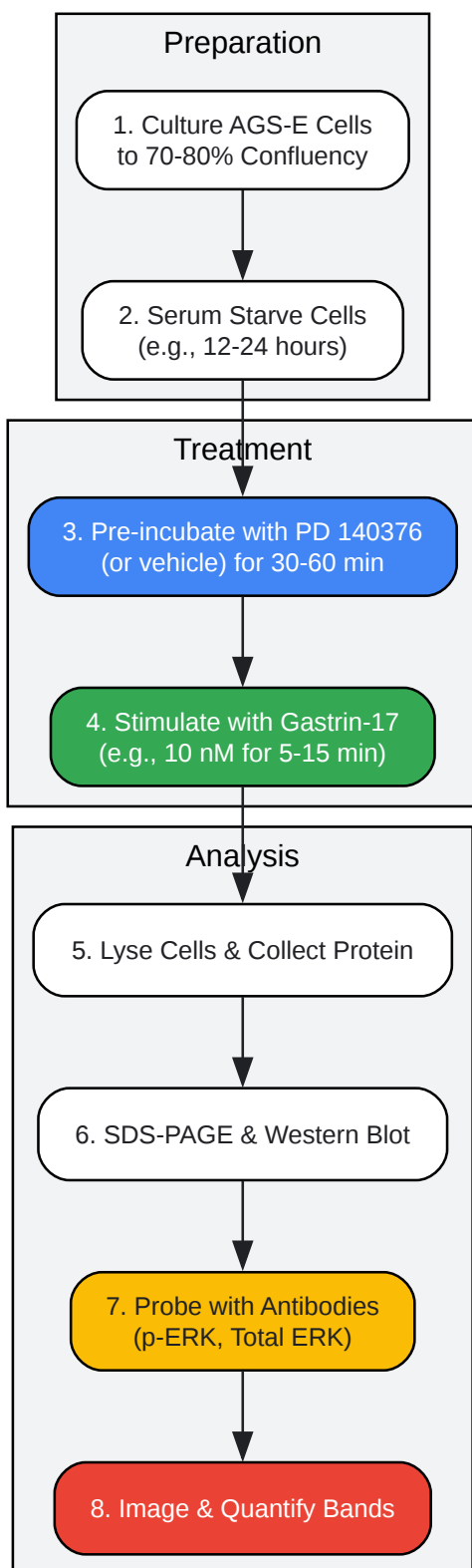
The following table summarizes the binding affinity of **PD 140376** for the CCKB/gastrin receptor. This data highlights the compound's high potency and suitability for receptor characterization studies.

Ligand	Receptor	Tissue/Membrane Source	Affinity Metric	Value (nM)	Reference
PD 140376	CCKB/Gastrin	Guinea Pig Cerebral Cortex	Ki	0.18	[6][7]
PD 140376	CCKB/Gastrin	Guinea Pig Gastric Gland	Ki	0.21	[6][7]
[3H]PD 140376	CCKB/Gastrin	Guinea Pig Cerebral Cortex	Kd	0.1 - 0.2	[5]
[3H]PD 140376	CCKB/Gastrin	Guinea Pig Gastric Mucosa	Kd	0.1 - 0.2	[5]

Visualizing Gastrin Signaling and Inhibition

The following diagrams illustrate the key signaling pathways activated by gastrin and the mechanism of inhibition by **PD 140376**.





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References

- 1. Physiology, Gastrin - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. A network map of the gastrin signaling pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 4. Novel roles of gastrin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [3H]PD 140376: a novel and highly selective antagonist radioligand for the cholecystokininB/gastrin receptor in guinea pig cerebral cortex and gastric mucosa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 8. Gastrin signaling pathway | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. aacrjournals.org [aacrjournals.org]
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